

In-Depth Technical Guide to Sakyomicin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sakyomicin C

Cat. No.: B15562189

[Get Quote](#)

For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the quinone-type antibiotic, **Sakyomicin C**. This guide details its chemical properties, isolation methodologies, and known biological activities, presenting data in a structured format for ease of reference and comparison.

Core Quantitative Data

Sakyomicin C belongs to a family of antibiotics that includes Sakyomicins A, B, and D, all produced by *Nocardia* sp. strain M-53.^[1] While specific quantitative data for **Sakyomicin C** is not widely available in public databases, the foundational information for the Sakyomicin family provides essential context for researchers.

Property	Sakyomicin A	Sakyomicin B	Sakyomicin C	Sakyomicin D
CAS Number	86413-75-4	86470-27-1	Not Available	Not Available
Molecular Formula	C ₂₅ H ₂₆ O ₁₀	C ₁₉ H ₁₆ O ₈	Not Available	Not Available
Molecular Weight	486.47 g/mol	372.33 g/mol	Not Available	Not Available

Experimental Protocols

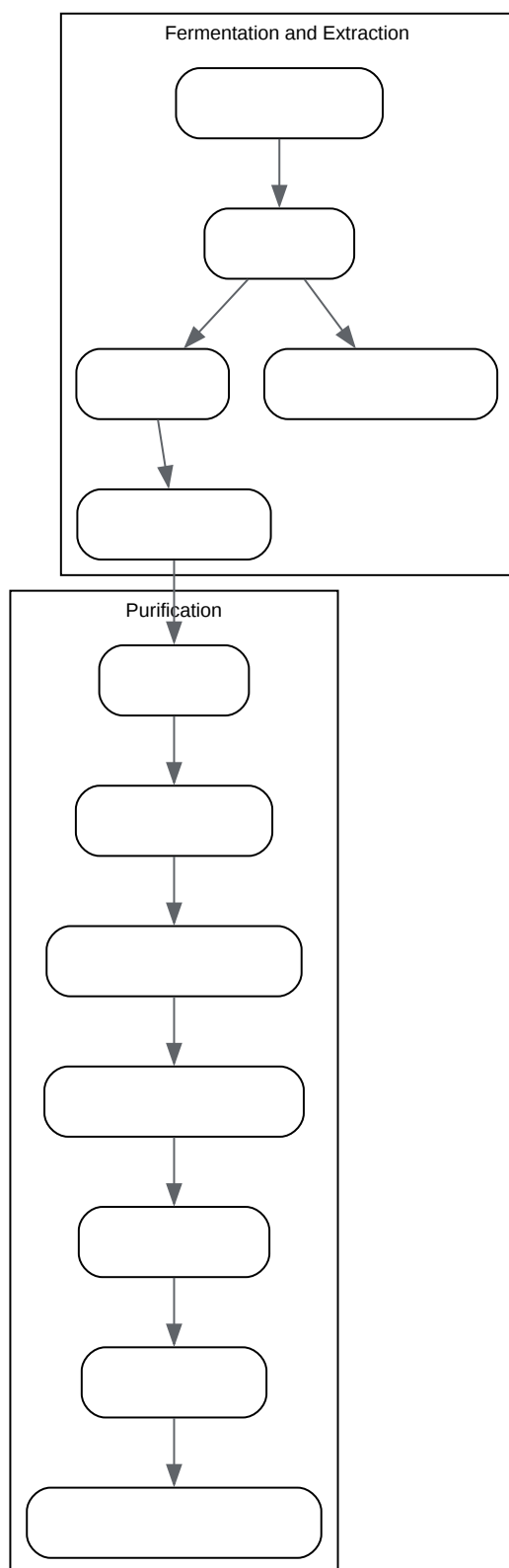
The isolation and purification of **Sakyomicin C** are intrinsically linked to the protocols established for the broader Sakyomicin family, as detailed in the seminal work by Nagasawa et al. (1984).

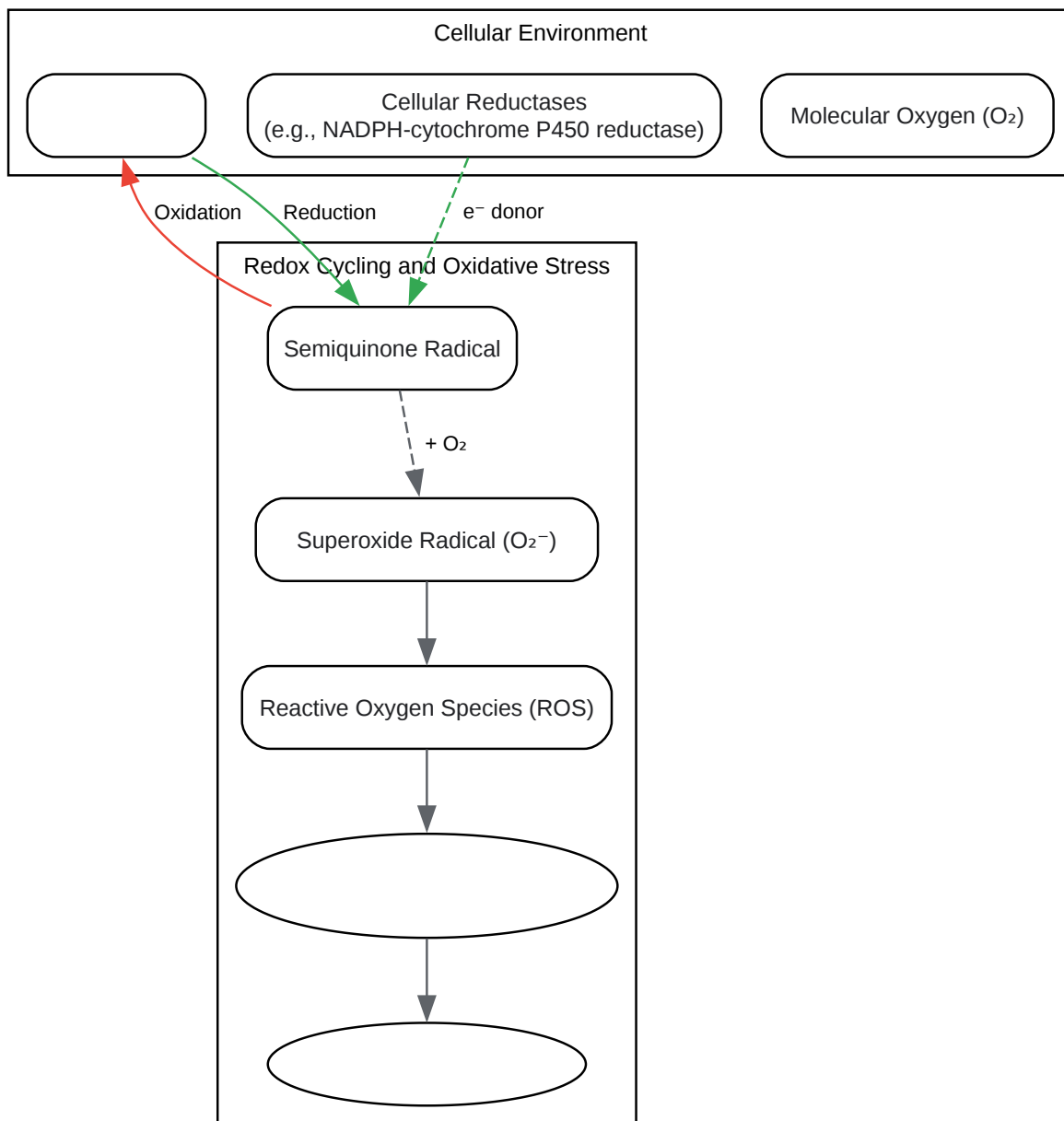
Isolation and Purification of Sakyomicins

The following protocol is a generalized representation of the methodology used to isolate Sakyomicins, including **Sakyomicin C**, from the culture broth of *Nocardia* sp. M-53.

- **Fermentation:** *Nocardia* sp. is cultured in a suitable medium to encourage the production of Sakyomicins.
- **Extraction:** The culture broth is centrifuged to separate the mycelium from the supernatant. The Sakyomicins are then extracted from the mycelial cake using an organic solvent such as acetone.
- **Concentration:** The acetone extract is concentrated under reduced pressure to yield an aqueous residue.
- **Solvent Partitioning:** The aqueous residue is then subjected to sequential extraction with different organic solvents, for example, ethyl acetate, to separate compounds based on their polarity.
- **Chromatography:** The crude extract is further purified using column chromatography on silica gel, eluting with a solvent gradient (e.g., chloroform-methanol) to separate the different **Sakyomicin** congeners.
- **Further Purification:** Individual fractions containing the different Sakyomicins are then subjected to further purification steps, such as preparative thin-layer chromatography or high-performance liquid chromatography (HPLC), to yield the pure compounds.

Below is a visual representation of the general experimental workflow for the isolation of Sakyomicins.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jstage.jst.go.jp [jstage.jst.go.jp]
- To cite this document: BenchChem. [In-Depth Technical Guide to Sakyomicin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562189#sakyomicin-c-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com